

A Technical Guide to the Physical Properties of 1-Phenylhexan-2-one

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Compound of Interest

Compound Name: **1-Phenylhexan-2-one**

Cat. No.: **B1206557**

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This technical guide provides an in-depth overview of the key physical properties of **1-Phenylhexan-2-one**, specifically its boiling point and density. The information is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Quantitative Data Summary

The physical properties of **1-Phenylhexan-2-one** are summarized in the table below for quick reference and comparison.

Physical Property	Value	Units	Conditions
Boiling Point	258	°C	At 760 mmHg[1]
Density	0.94	g/cm ³	Standard Conditions

Experimental Protocols

While the precise experimental details for the determination of the physical properties of **1-Phenylhexan-2-one** are not publicly documented, the following are standard and widely accepted methodologies for determining the boiling point and density of liquid organic compounds.

2.1. Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[\[2\]](#) Common methods for its determination include distillation, the Thiele tube method, and reflux.[\[1\]](#)[\[3\]](#)[\[4\]](#)

a) Simple Distillation Method:

This method involves heating the liquid in a distillation flask connected to a condenser and a collection vessel.[\[1\]](#)[\[3\]](#) A thermometer is placed in the neck of the flask with the bulb positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor that is in equilibrium with the boiling liquid. The temperature at which a steady stream of distillate is collected is recorded as the boiling point.[\[3\]](#) It is crucial to record the atmospheric pressure at the time of the measurement as the boiling point is pressure-dependent.[\[1\]](#)

b) Thiele Tube Method:

This is a micro-method that requires a small amount of the sample.[\[3\]](#) A small test tube containing the liquid sample and an inverted capillary tube is attached to a thermometer. The assembly is then heated in a Thiele tube containing a high-boiling point oil. As the temperature rises, a stream of bubbles will emerge from the capillary tube. The heat source is then removed, and the temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.[\[2\]](#)[\[3\]](#)

2.2. Determination of Density

Density is defined as the mass per unit volume of a substance.[\[5\]](#) For liquids, this is commonly determined using a pycnometer, a hydrometer, or an electronic densitometer.[\[6\]](#)

a) Pycnometer Method:

A pycnometer is a glass flask with a precise, known volume.[\[7\]](#)[\[8\]](#) The procedure involves the following steps:

- The mass of the clean, dry pycnometer is accurately measured.
- The pycnometer is filled with the liquid sample, ensuring no air bubbles are present, and weighed again.

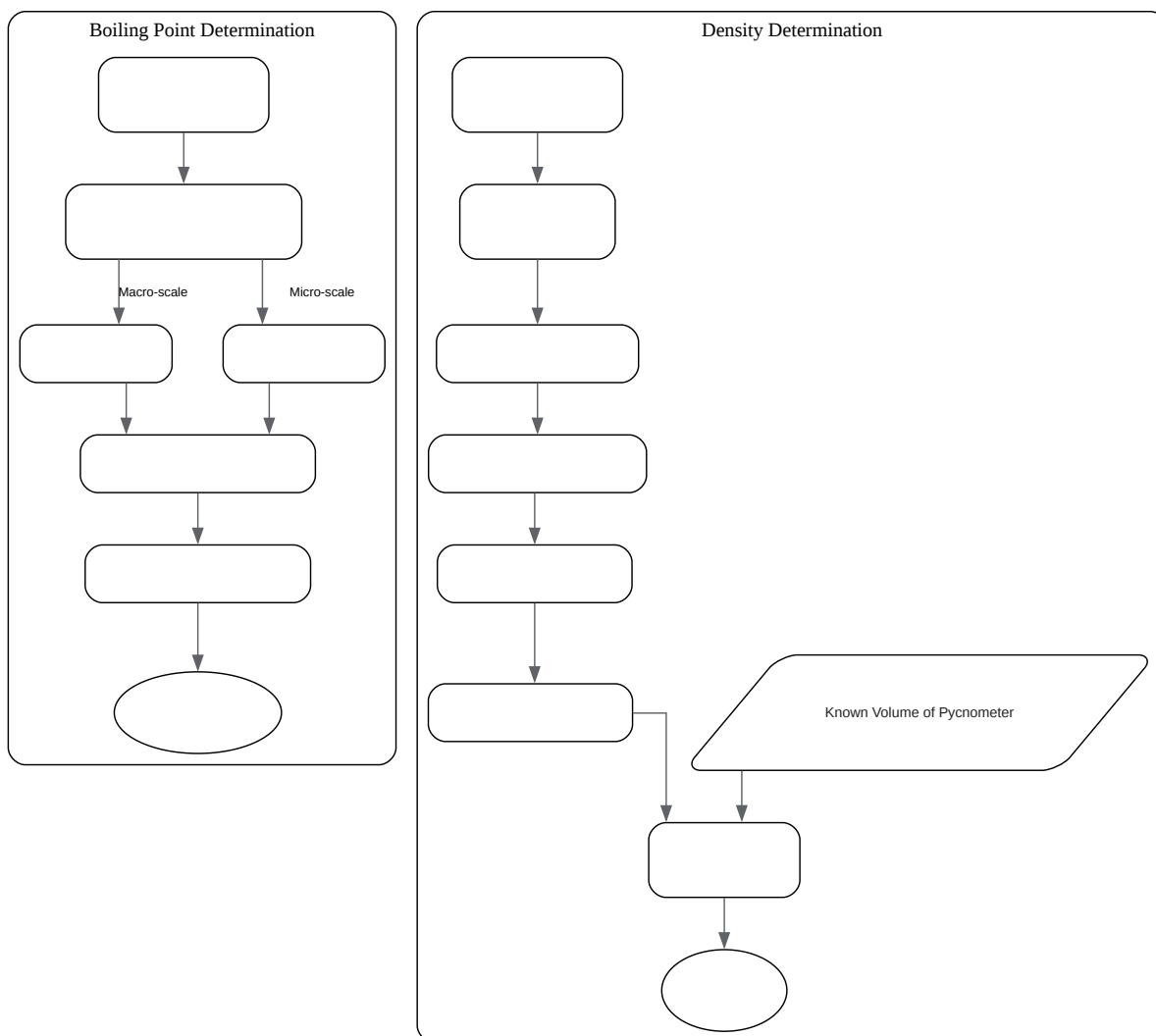
- The mass of the liquid is determined by subtracting the mass of the empty pycnometer.
- The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer.^[9]

b) Oscillating U-tube Densitometer:

This is a modern and accurate method for density determination.^[5] The liquid sample is introduced into a U-shaped tube, which is then electronically oscillated. The instrument measures the frequency of oscillation, which changes based on the density of the liquid in the tube. This method is fast, requires a small sample volume, and provides high precision.^[5]

Visualized Experimental Workflow

The logical flow for the experimental determination of the boiling point and density of a liquid organic compound like **1-Phenylhexan-2-one** is depicted in the following diagram.

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Caption: Workflow for determining the boiling point and density of **1-Phenylhexan-2-one**.

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